

Technical Support Center: Optimizing Calcium for FAGLA Stability

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Furylacryloylglycylleucinamide*

CAS No.: 26400-33-9

Cat. No.: B1674288

[Get Quote](#)

A Guide for Researchers, Scientists, and Drug Development Professionals

From the desk of the Senior Application Scientist

Welcome to the technical support center for FAGLA (a protein containing Factor V, Antithrombin, and Gla domains). This guide is designed to provide in-depth, practical solutions to common challenges encountered when working with this calcium-dependent protein. We will move beyond simple instructions to explain the underlying biochemical principles, ensuring you can not only solve current issues but also proactively design more robust experiments in the future.

Frequently Asked Questions (FAQs) & Troubleshooting

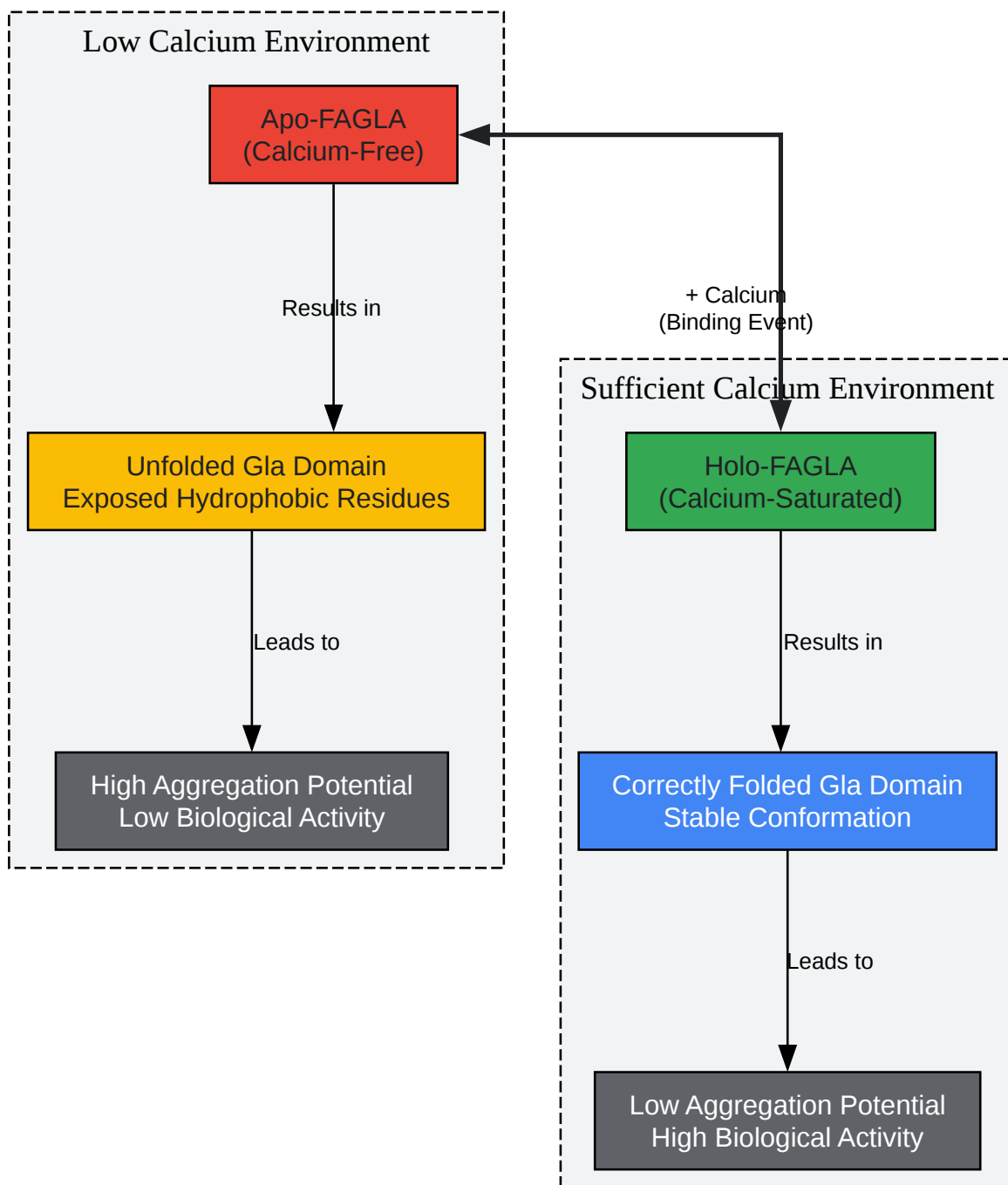
Q1: What is the fundamental role of calcium in FAGLA stability and function?

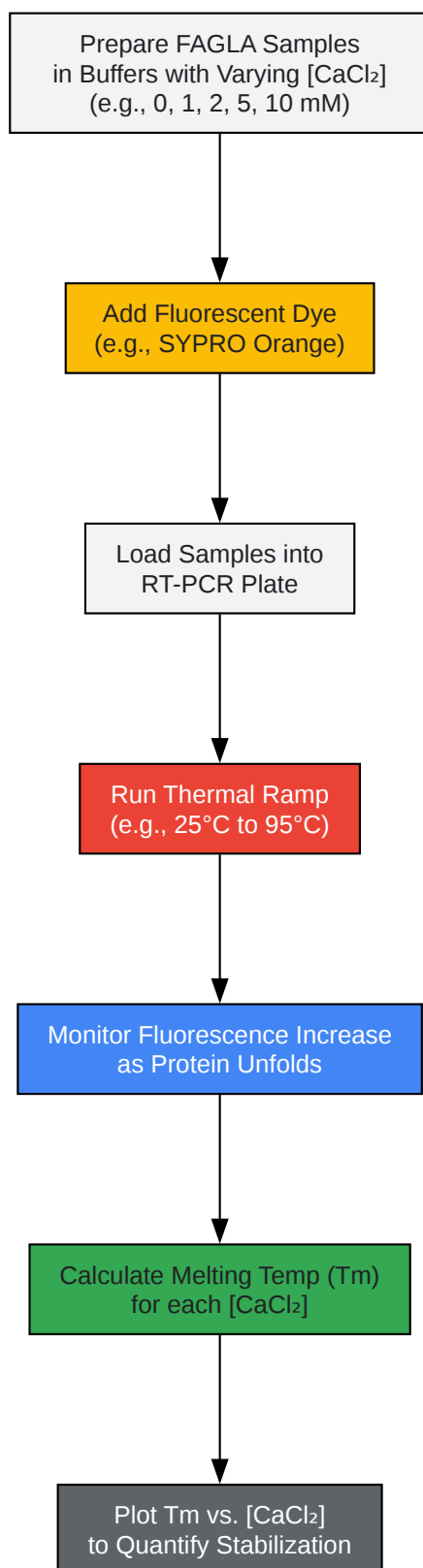
Answer: The key to understanding FAGLA's behavior lies in its Gamma-carboxyglutamic acid (Gla) domain. Gla residues are post-translationally modified glutamate residues that possess two carboxylic acid groups.^[1] These paired negative charges are crucial for chelating positively charged calcium ions.

The binding of calcium ions is not merely an interaction; it is the critical event that induces a major conformational change in the Gla domain.^{[1][2]} In the absence of sufficient calcium, the Gla domain is largely unfolded and non-functional. Upon binding calcium, it folds into a highly organized, stable structure. This correctly folded conformation is essential for:

- **Structural Integrity:** The calcium-induced fold protects the protein from proteolysis and prevents the exposure of hydrophobic patches that can lead to aggregation.^[1]
- **Biological Activity:** For many Gla-containing proteins, this structural change is required to mediate interactions with cell surface membranes (often via phosphatidylserine), a prerequisite for their biological function.^{[1][2]}

Essentially, calcium acts as a molecular switch, turning FAGLA from an unstable, inactive state to a stable, active one.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Gla domain - Wikipedia [en.wikipedia.org]
- 2. Structural and Functional Studies of γ -Carboxyglutamic Acid Domains of Factor VIIa and Activated Protein C: Role of Magnesium at Physiological Calcium - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Calcium for FAGLA Stability]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1674288/docs#technical-support-center-optimizing-calcium-for-fagla-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)